Application Notes: Preparation and Use of TM5275 Sodium Salt for Cell Culture

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*TM5275 sodium*
CAS No.:	*1103926-82-4*
Cat. No.:	*B15618378*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: TM5275 is a potent and orally bioavailable small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1), a key regulator in the fibrinolytic system.[1][2] PAI-1 is the primary inhibitor of tissue-type (tPA) and urokinase-type (uPA) plasminogen activators, thereby controlling the generation of plasmin and the degradation of fibrin and extracellular matrix (ECM).[3] Elevated PAI-1 levels are implicated in various pathologies, including thrombosis, fibrosis, and cancer.[3][4] TM5275 exerts its effect by binding to PAI-1 and preventing the formation of a stable complex with plasminogen activators, thus restoring fibrinolytic activity.[5][6] These application notes provide detailed protocols for the preparation of **TM5275 sodium** salt stock solutions and their use in cell culture experiments.

Physicochemical Properties and Storage

Proper handling and storage of **TM5275 sodium** salt are critical for maintaining its stability and activity. The key properties are summarized below.

Table 1: Physicochemical Properties of **TM5275 Sodium** Salt

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Property	Value	References
Chemical Name	5-chloro-2-[[2-[2-[4-(diphenylmethyl)-1-piperazinyl]-2-oxoethoxy]acetyl]amino]-benzoic acid, monosodium salt	[6]
Molecular Formula	$C_{28}H_{27}ClN_3NaO_5$	[7]
Molecular Weight	543.97 g/mol	[7]
CAS Number	1103926-82-4	[6]
Appearance	White to off-white solid	[7]
Purity	≥98%	
IC_{50}	6.95 μM for PAI-1	[1][7]
Solubility	- Soluble up to 100 mM in fresh DMSO - Insoluble in water and ethanol	[1]

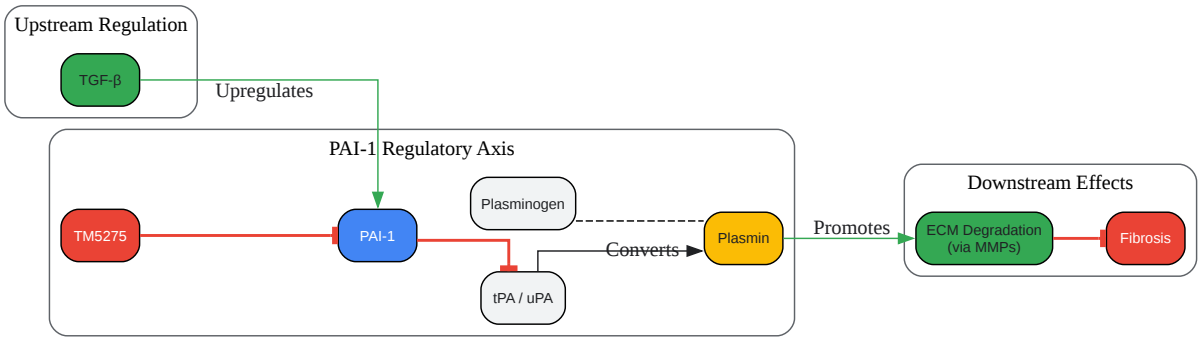
Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	References
Solid Powder	+4°C (sealed, away from moisture)	As per manufacturer	[7]
DMSO Stock Solution	-20°C (sealed aliquots)	Up to 1 month	[7]
DMSO Stock Solution	-80°C (sealed aliquots)	Up to 6 months	[7]

Mechanism of Action and Signaling Pathway

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TM5275 functions by directly inhibiting PAI-1. In many pathological states, signaling molecules like Transforming Growth Factor-beta (TGF-β) increase the expression of PAI-1.[8][9] PAI-1 then binds to and inactivates tPA and uPA, preventing the conversion of plasminogen to plasmin. This reduction in plasmin activity leads to decreased degradation of the ECM, contributing to fibrosis.[3][10] By inhibiting PAI-1, TM5275 restores the activity of tPA and uPA, promoting ECM breakdown.[8] PAI-1 also engages in non-fibrinolytic signaling, for instance by interacting with the LRP1 receptor to promote cell migration and survival, which can also be affected by PAI-1 inhibition.[3][4]



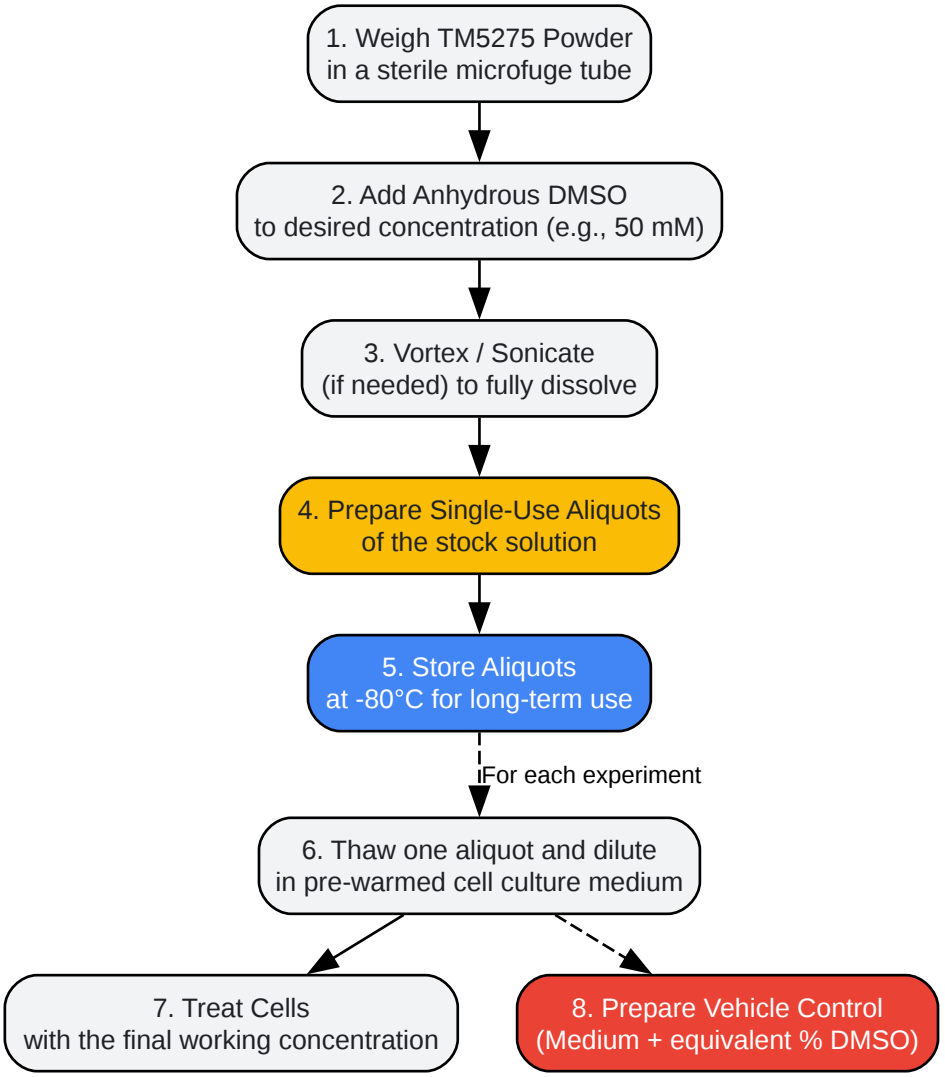
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Figure 1. Simplified signaling pathway of PAI-1 inhibition by TM5275.

Experimental Workflow and Protocols

The following workflow outlines the entire process from receiving the compound to treating cells in culture.

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